

Application Notes and Protocols for 1alpha-Hydroxy VD4 in Cell Culture

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Compound of Interest

Compound Name: 1alpha-Hydroxy VD4

Cat. No.: B196346

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Introduction

1alpha-Hydroxyvitamin D4 (1α -OH VD4), a synthetic derivative of vitamin D, serves as a precursor to the biologically active form of vitamin D4. Following administration, it undergoes hydroxylation in the liver to become 1,25-dihydroxyvitamin D4, the active metabolite. This metabolite then binds to the vitamin D receptor (VDR), a nuclear transcription factor, to modulate the expression of numerous genes.^[1] This signaling pathway is pivotal in regulating a variety of cellular processes, including differentiation, proliferation, and apoptosis. In a research context, 1α -OH VD4 is a valuable tool for investigating cellular differentiation pathways, particularly in leukemia and other cancer cell lines, as well as in keratinocytes.^{[2][3]}

Chemical Properties and Storage

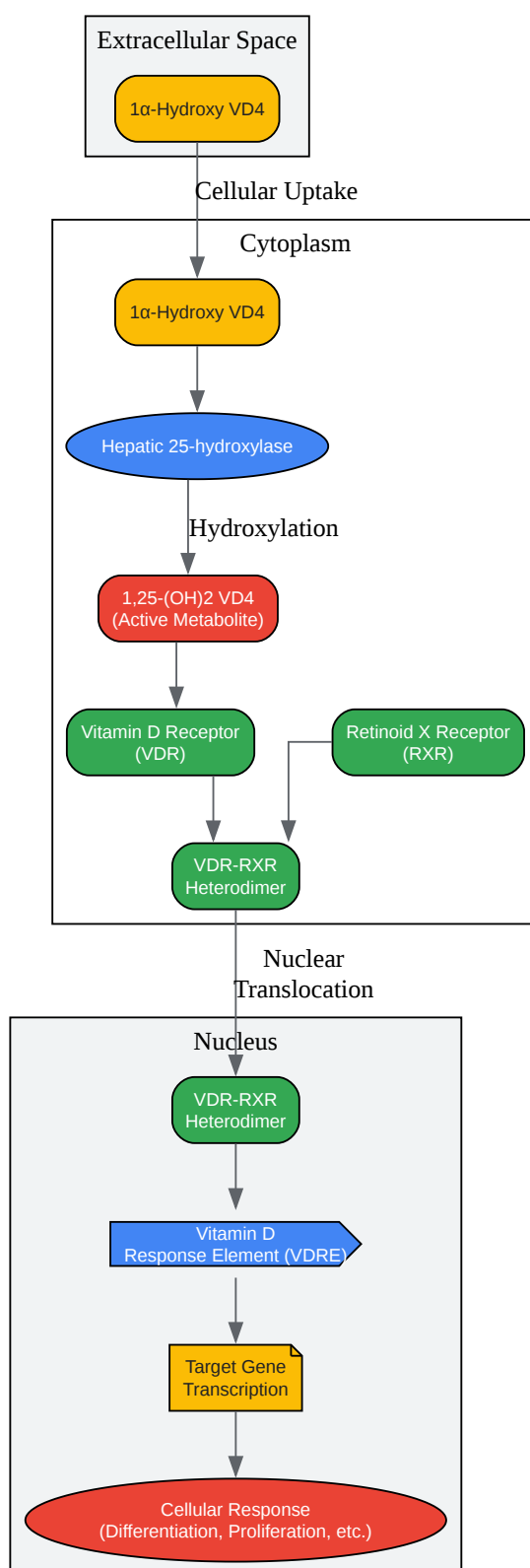
Property	Value
Synonyms	1 α -Hydroxyvitamin D4
CAS Number	143032-85-3
Molecular Formula	C ₂₈ H ₄₆ O ₂
Molecular Weight	414.66 g/mol
Solubility	DMSO: \geq 2.5 mg/mL
Storage	Store stock solutions at -20°C or -80°C, protected from light. [2]

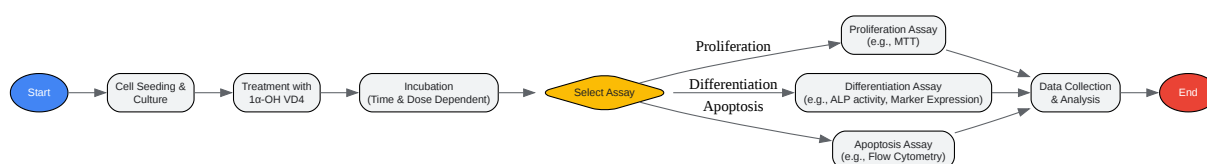
Preparation of Stock Solutions:

To prepare a stock solution, dissolve **1 α -Hydroxy VD4** in DMSO. For example, to make a 10 mM stock solution, dissolve 4.15 mg of **1 α -Hydroxy VD4** in 1 mL of DMSO. It is recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles. When stored at -20°C, the stock solution is stable for up to one month, and for up to six months when stored at -80°C.

Mechanism of Action

1 α -Hydroxy VD4 exerts its biological effects primarily through its conversion to the active metabolite, 1,25-dihydroxyvitamin D4. This active form binds to the Vitamin D Receptor (VDR), which then forms a heterodimer with the Retinoid X Receptor (RXR). This VDR-RXR complex translocates to the nucleus and binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) in the promoter regions of target genes. This binding event recruits co-activator or co-repressor proteins, leading to the transcriptional regulation of genes involved in cell differentiation, proliferation, and other cellular processes.





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References

- 1. 1,25-Dihydroxyvitamin D3 stimulates the alkaline phosphatase activity of osteoblast-like cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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